

# Application Notes and Protocols for AM-0561 in In Vivo Animal Studies

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## Compound of Interest

Compound Name: AM-0561

Cat. No.: B15073959

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These application notes provide a comprehensive overview and detailed protocols for the utilization of **AM-0561**, a potent NF- $\kappa$ B inducing kinase (NIK) inhibitor, in in vivo animal studies. This document is intended to guide researchers in designing and executing preclinical studies to evaluate the efficacy and pharmacodynamics of **AM-0561** in various disease models.

## Introduction to AM-0561

**AM-0561** is a highly selective and potent small molecule inhibitor of NF- $\kappa$ B inducing kinase (NIK), a critical regulator of the non-canonical NF- $\kappa$ B signaling pathway.[1][2] Dysregulation of the NIK pathway is implicated in the pathogenesis of various inflammatory diseases and B-cell malignancies. **AM-0561** exhibits strong inhibitory activity against NIK with a  $K_i$  of 0.3 nM.[2] While in vitro studies have demonstrated its activity in cell-based assays at concentrations of 1-5  $\mu$ M, further in vivo investigations are necessary to establish its therapeutic potential.

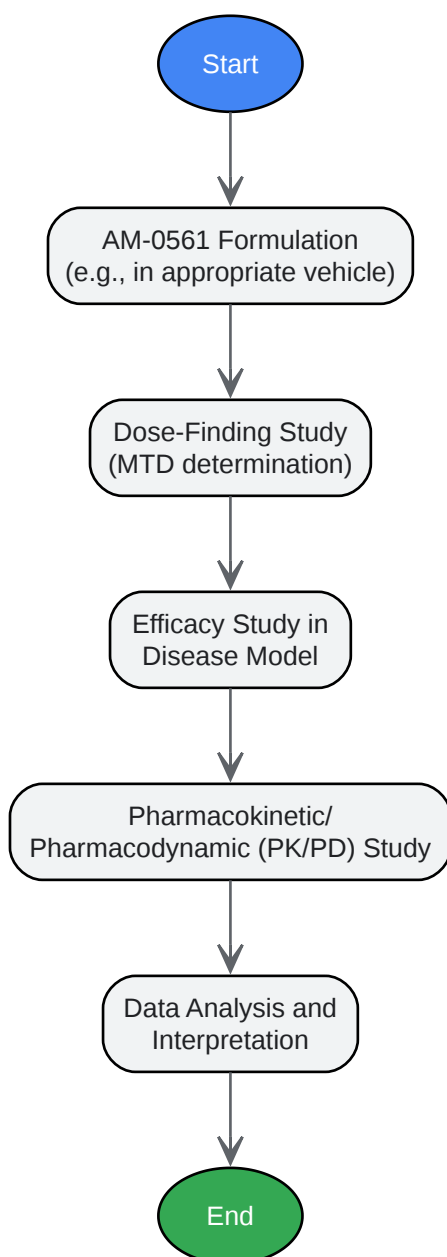
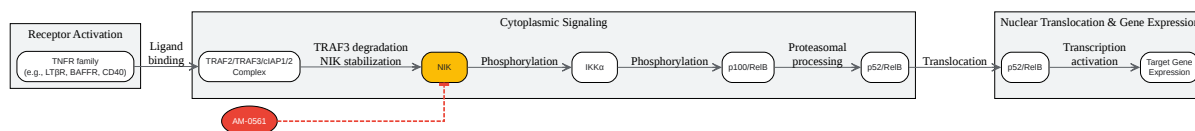
## Quantitative Data Summary

The following table summarizes the key quantitative data for **AM-0561** based on available information.

Parameter	Value	Reference
Target	NF-κB Inducing Kinase (NIK)	<a href="#">[1]</a> <a href="#">[2]</a>
Ki	0.3 nM	<a href="#">[2]</a>
CAS Number	1202764-63-3	<a href="#">[1]</a>
Molecular Formula	C18H13ClN6OS	<a href="#">[1]</a>
In Vitro Active Concentration	1-5 μM (in cell-based assays)	

## Signaling Pathway

**AM-0561** targets NIK, a central kinase in the non-canonical NF-κB pathway. The diagram below illustrates the signaling cascade and the point of intervention by **AM-0561**.



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## References

- 1. benchchem.com [benchchem.com]
- 2. benchchem.com [benchchem.com]
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